

Application Note: High-Efficiency Nucleophilic Substitution Protocols for (2-Propoxypropyl)amine

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Compound of Interest

Compound Name: (2-Propoxypropyl)amine
hydrochloride

CAS No.: 883533-22-0

Cat. No.: B3021632

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Executive Summary & Molecule Profile

This guide details the optimized reaction conditions for (2-Propoxypropyl)amine (also known as 2-propoxypropan-1-amine) in nucleophilic substitution workflows. A versatile

-alkoxy amine, this building block is increasingly utilized in medicinal chemistry to modulate lipophilicity (

) and improve metabolic stability compared to simple alkyl chains.

The presence of the ether oxygen at the

-position relative to the nitrogen creates a unique electronic environment. While the amine retains high nucleophilicity, the inductive effect of the oxygen slightly lowers the

(approx. 9.5–9.8) compared to standard propylamines (

~10.5), reducing the risk of side reactions in base-sensitive substrates while maintaining

reactivity in

and

processes.

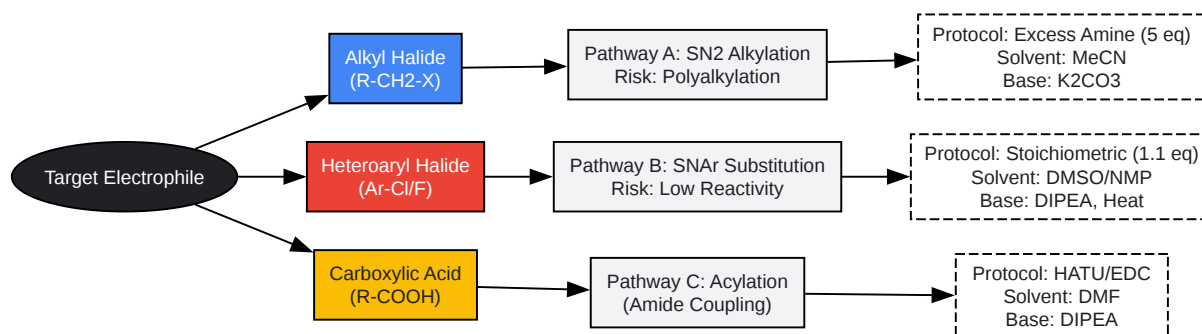
Chemical Profile

Property	Specification
IUPAC Name	2-propoxypropan-1-amine
Common Name	(2-Propoxypropyl)amine
CAS (HCl Salt)	883533-22-0
Structure	
Molecular Weight	117.19 g/mol (Free base)
Key Functionality	Primary Amine (Nucleophile), Ether (Solubility Modulator)
Solubility	Miscible in water, alcohols, DMSO, DMF, DCM. [1] [2]

Strategic Reaction Planning

Successful substitution with (2-Propoxypropyl)amine depends on matching the reaction class to the electrophile's nature. The following decision matrix outlines the optimal pathways.

Decision Matrix: Reaction Pathway Selection



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Figure 1: Decision tree for selecting reaction conditions based on the electrophilic partner.

Detailed Experimental Protocols

Protocol A: Nucleophilic Aromatic Substitution ()

Application: Synthesis of amino-heterocycles (e.g., aminopyrimidines, pyridines) for kinase inhibitors or GPCR ligands. Mechanism: Addition-Elimination. The amine attacks the electron-deficient aromatic ring, displacing a halogen.

Reagents & Setup

- Substrate: 4-Chloropyrimidine derivative (or similar activated heteroaryl halide).
- Nucleophile: (2-Propoxypropyl)amine (1.2 equivalents).
- Base:
 - Diisopropylethylamine (DIPEA) (2.0 equivalents).
- Solvent: DMSO (Dimethyl sulfoxide) or NMP (
 - Methyl-2-pyrrolidone). Note: For less activated substrates, use n-Butanol.
- Temperature: 80°C – 120°C.

Step-by-Step Procedure

- Preparation: In a 20 mL scintillation vial or round-bottom flask, dissolve 1.0 mmol of the aryl halide in 3.0 mL of anhydrous DMSO.
- Addition: Add 2.0 mmol (approx. 350 μ L) of DIPEA. Stir for 2 minutes.
- Nucleophile Introduction: Add 1.2 mmol of (2-Propoxypropyl)amine dropwise.
 - Critical: If using the HCl salt of the amine, increase DIPEA to 3.0 equivalents to ensure free base formation.
- Reaction: Seal the vessel and heat to 85°C. Monitor by LC-MS at 1 hour and 4 hours.
 - Checkpoint: If conversion is <50% after 4 hours, increase temperature to 110°C.
- Work-up:
 - Cool to room temperature.^{[3][4]}
 - Dilute with 30 mL Ethyl Acetate.
 - Wash with Water () and Brine () to remove DMSO.
 - Dry organic layer over , filter, and concentrate.
- Purification: Flash chromatography (Hexane/Ethyl Acetate gradient).

Why this works: The

-alkoxy group improves the solubility of the intermediate Meisenheimer complex in polar solvents, often accelerating the reaction compared to purely aliphatic amines [1].

Protocol B: Controlled Alkylation (Mono-alkylation)

Application: Attaching the amine to an alkyl linker without forming tertiary amines or quaternary salts. Challenge: Primary amines are prone to over-alkylation because the secondary amine product is often more nucleophilic than the starting material.

Reagents & Setup

- Substrate: Primary alkyl bromide or iodide (R-CH₂-Br).
- Nucleophile: (2-Propoxypropyl)amine (5.0 – 10.0 equivalents).
- Base: Potassium Carbonate () (2.0 equivalents, anhydrous, granular).
- Solvent: Acetonitrile (MeCN) or THF.
- Temperature: Room Temperature (20–25°C).

Step-by-Step Procedure

- Amine Solution: Dissolve 5.0 mmol (large excess) of (2-Propoxypropyl)amine in 10 mL of MeCN. Add 2.0 mmol of .
- Electrophile Addition: Dissolve 1.0 mmol of the alkyl halide in 2 mL of MeCN.
- Controlled Addition: Add the alkyl halide solution dropwise to the vigorously stirring amine suspension over 30 minutes.
 - Mechanism:[5][6][7][8] The high concentration of primary amine ensures it statistically outcompetes the newly formed secondary amine for the alkyl halide [2].
- Reaction: Stir at room temperature for 12–16 hours.
- Work-up:
 - Filter off the solid

- Concentrate the filtrate to remove the solvent and the bulk of the excess amine (boiling point of amine is relatively low, facilitating removal).
- Purification Note: If excess amine remains, dissolve residue in DCM and wash with pH 5.5 phosphate buffer (selectively protonates the highly basic excess primary amine if the product allows, otherwise use column chromatography).

Troubleshooting & Optimization Guide

Issue	Probable Cause	Corrective Action
Low Yield ()	Substrate deactivation or hydrolysis.	Switch solvent to anhydrous NMP; increase temp to 120°C; use microwave irradiation (140°C, 20 min).
Over-alkylation ()	Excess amine ratio too low.	Increase amine equivalents to 10x; switch to Reductive Amination (Aldehyde + Amine +) for better control.
Emulsion during Work-up	Amphiphilic nature of ether amine.	Saturate aqueous layer with NaCl; use DCM/IPA (3:1) as extraction solvent.[3]
Darkening of Reaction	Oxidation of amine.[8]	Degas solvents with Nitrogen/Argon; add antioxidant (e.g., BHT) in trace amounts if permissible.

Safety & Handling

- (2-Propoxypropyl)amine is a Corrosive and Flammable liquid.
- Hazard Statements: H314 (Causes severe skin burns and eye damage), H226 (Flammable liquid and vapor).

- PPE: Wear chemical-resistant gloves (Nitrile > 0.11mm), safety goggles, and a lab coat. Handle only in a fume hood.
- Storage: Store under inert atmosphere (Argon) to prevent carbonate formation from atmospheric

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